

# In-Depth Technical Guide to Boc-Protected 4,5-Dimethoxyanthranilic Acid

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## Compound of Interest

Compound Name:	2-(( <i>tert</i> -Butoxycarbonyl)amino)-4,5-dimethoxybenzoic acid
Cat. No.:	B046646

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of N-*tert*-butoxycarbonyl-4,5-dimethoxyanthranilic acid (Boc-protected 4,5-dimethoxyanthranilic acid), a key building block in synthetic organic chemistry and drug discovery. The document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and summarizes its characterization data.

## Core Compound Properties

Boc-protected 4,5-dimethoxyanthranilic acid is a derivative of anthranilic acid featuring a *tert*-butoxycarbonyl (Boc) protecting group on the amine and two methoxy groups on the aromatic ring. This modification enhances its utility in multi-step syntheses by preventing unwanted side reactions involving the amino group.

Table 1: Physicochemical and Identification Properties

Property	Value
Chemical Name	2-(tert-butoxycarbonylamino)-4,5-dimethoxybenzoic acid
Common Names	Boc-4,5-dimethoxyanthranilic acid, N-Boc-4,5-dimethoxyanthranilic acid
CAS Number	122744-78-9 <a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>6</sub> <a href="#">[1]</a>
Molecular Weight	297.30 g/mol <a href="#">[1]</a>
Appearance	White to off-white powder
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane.

## Synthesis and Purification

The synthesis of Boc-protected 4,5-dimethoxyanthranilic acid is typically achieved through the reaction of 4,5-dimethoxyanthranilic acid with di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a suitable base.

## Experimental Protocol: Synthesis of Boc-Protected 4,5-Dimethoxyanthranilic Acid

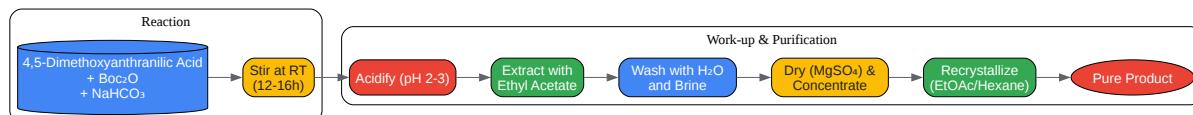
### Materials:

- 4,5-Dimethoxyanthranilic acid
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Dioxane
- Water

- Ethyl acetate
- Hexane
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

**Procedure:**

- Dissolution: In a round-bottom flask, dissolve 4,5-dimethoxyanthranilic acid (1 equivalent) in a 1:1 mixture of dioxane and 10% aqueous sodium bicarbonate solution.
- Boc Protection: To the stirred solution, add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise at room temperature.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 12-16 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, acidify the reaction mixture to a pH of approximately 2-3 with 1M HCl.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude product by recrystallization from an ethyl acetate/hexane mixture to afford the pure Boc-protected 4,5-dimethoxyanthranilic acid.

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**Caption:** Workflow for the synthesis of Boc-protected 4,5-dimethoxyanthranilic acid.

## Characterization Data

The structural integrity and purity of the synthesized compound are confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data Summary

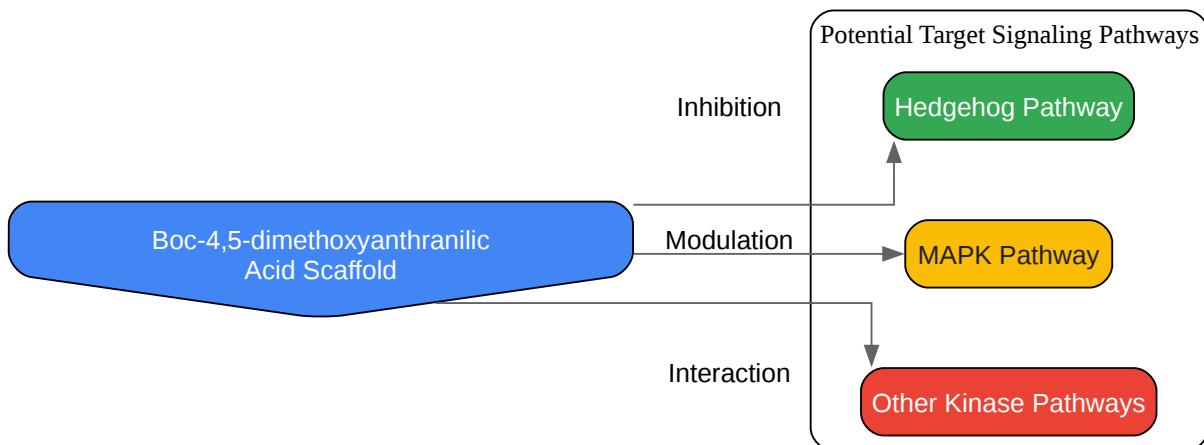
Technique	Data
<sup>1</sup> H NMR	Spectral data would show characteristic peaks for the Boc group (a singlet around 1.5 ppm), the methoxy groups (two singlets around 3.8-4.0 ppm), and the aromatic protons. The chemical shifts of the aromatic protons would be influenced by the electron-donating methoxy groups and the electron-withdrawing carboxylic acid and Boc-protected amino groups.
<sup>13</sup> C NMR	The carbon spectrum would display signals for the Boc group (quaternary carbon around 80 ppm and methyl carbons around 28 ppm), the methoxy carbons (around 56 ppm), the aromatic carbons, and the carboxylic acid carbon (around 170 ppm).
FTIR (cm <sup>-1</sup> )	Key vibrational bands would include N-H stretching (around 3300-3400 cm <sup>-1</sup> ), C=O stretching of the carbamate (around 1710 cm <sup>-1</sup> ) and the carboxylic acid (around 1680 cm <sup>-1</sup> ), and C-O stretching of the methoxy groups.
Mass Spec (m/z)	The mass spectrum would be expected to show the molecular ion peak [M] <sup>+</sup> or related adducts (e.g., [M+Na] <sup>+</sup> ). Fragmentation patterns would likely involve the loss of the Boc group or its components.

## Applications in Drug Discovery and Development

Boc-protected 4,5-dimethoxyanthranilic acid is a valuable intermediate in the synthesis of various heterocyclic compounds and complex molecules with potential biological activity. Anthranilic acid derivatives are known to exhibit a wide range of pharmacological properties, including anti-inflammatory, antimicrobial, and anticancer activities. The methoxy substituents on the aromatic ring can influence the pharmacokinetic and pharmacodynamic properties of the final compounds.

## Role in Signaling Pathways

While specific signaling pathways directly modulated by Boc-protected 4,5-dimethoxyanthranilic acid are not extensively documented, its derivatives are often designed to target key cellular signaling pathways implicated in disease. Anthranilic acid-based compounds have been investigated as inhibitors of pathways such as the Hedgehog signaling pathway and mitogen-activated protein kinase (MAPK) pathway, which are crucial in cancer cell proliferation and survival[2]. The structural motif of this compound serves as a scaffold that can be further elaborated to create potent and selective modulators of these pathways.



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**Caption:** Potential relevance of the scaffold in targeting key signaling pathways.

This technical guide provides a foundational understanding of Boc-protected 4,5-dimethoxyanthranilic acid for professionals in the field of chemical and pharmaceutical sciences. The detailed protocols and characterization data serve as a valuable resource for its synthesis and application in research and development.

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## References

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- 2. Medicinal chemistry of anthranilic acid derivatives: A mini review - PubMed [pubmed.ncbi.nlm.nih.gov]
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